

Ecotoxicity of Fluorinated Ethanes: A Comparative Analysis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *1,1,2-Trifluoroethane*

Cat. No.: *B1584508*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative ecotoxicological assessment of four common fluorinated ethanes: 1,1,1,2-tetrafluoroethane (HFC-134a), 1,1-difluoroethane (HFC-152a), pentafluoroethane (HFC-125), and 1,1,1-trifluoroethane (HFC-143a). These compounds are widely used as refrigerants, aerosol propellants, and in other industrial applications. Understanding their environmental impact is crucial for responsible development and use. This document summarizes key ecotoxicity data and outlines the standard experimental protocols used for their determination.

Comparative Analysis Workflow

The following diagram illustrates the workflow for the comparative ecotoxicological assessment of fluorinated ethanes.



[Click to download full resolution via product page](#)

Caption: Workflow for comparative ecotoxicity assessment.

Environmental Fate and Atmospheric Impact

Fluorinated ethanes are primarily released into the atmosphere, where their persistence and ability to absorb infrared radiation contribute to global warming. The table below summarizes key environmental fate parameters.

Compound	Chemical Formula	Atmospheric Lifetime (years)	Global Warming Potential (GWP, 100-year)
HFC-134a	CH ₂ FCF ₃	14	1,430
HFC-152a	CH ₃ CHF ₂	1.5	140[1]
HFC-125	CHF ₂ CF ₃	28.2	3,500
HFC-143a	CH ₃ CF ₃	52	3,800[2]

Aquatic Ecotoxicity

The acute toxicity of fluorinated ethanes to aquatic organisms is generally low. The following tables summarize the available experimental data for key indicator species representing different trophic levels: fish, aquatic invertebrates (daphnids), and algae.

Table 1: Acute Toxicity to Fish (96-hour LC50)

Compound	Species	LC50 (mg/L)	Reference
HFC-134a	Oncorhynchus mykiss (Rainbow Trout)	450	[3]
HFC-152a	Fish	733 (predicted)	[4]
HFC-125	Oncorhynchus mykiss (Rainbow Trout)	> 81.8	
HFC-143a	-	No data available	[2]

LC50 (Lethal Concentration 50%): The concentration of a substance that is lethal to 50% of the test organisms within a specified time.

Table 2: Acute Toxicity to Aquatic Invertebrates (48-hour EC50)

Compound	Species	EC50 (mg/L)	Reference
HFC-134a	Daphnia magna (Water Flea)	980	[3]
HFC-152a	Daphnia magna (Water Flea)	720 (predicted)	[4]
HFC-125	Daphnia magna (Water Flea)	> 97.9	
HFC-143a	-	No data available	[2]

EC50 (Effective Concentration 50%): The concentration of a substance that causes a defined effect (e.g., immobilization) in 50% of the test organisms within a specified time.

Table 3: Toxicity to Algae (72-hour or 96-hour EC50)

Compound	Species	Endpoint	EC50 (mg/L)	Reference
HFC-134a	Algae	72-hr ErC50	>118	[5]
HFC-152a	Green Algae	96-hr EC50	419 (predicted)	[4]
HFC-125	Pseudokirchnerie lla subcapitata	72-hr ErC50	> 100	[6]
HFC-143a	Green algae	96-hr EC50	71	

ErC50: The concentration causing a 50% reduction in the growth rate of algae.

Terrestrial Ecotoxicity

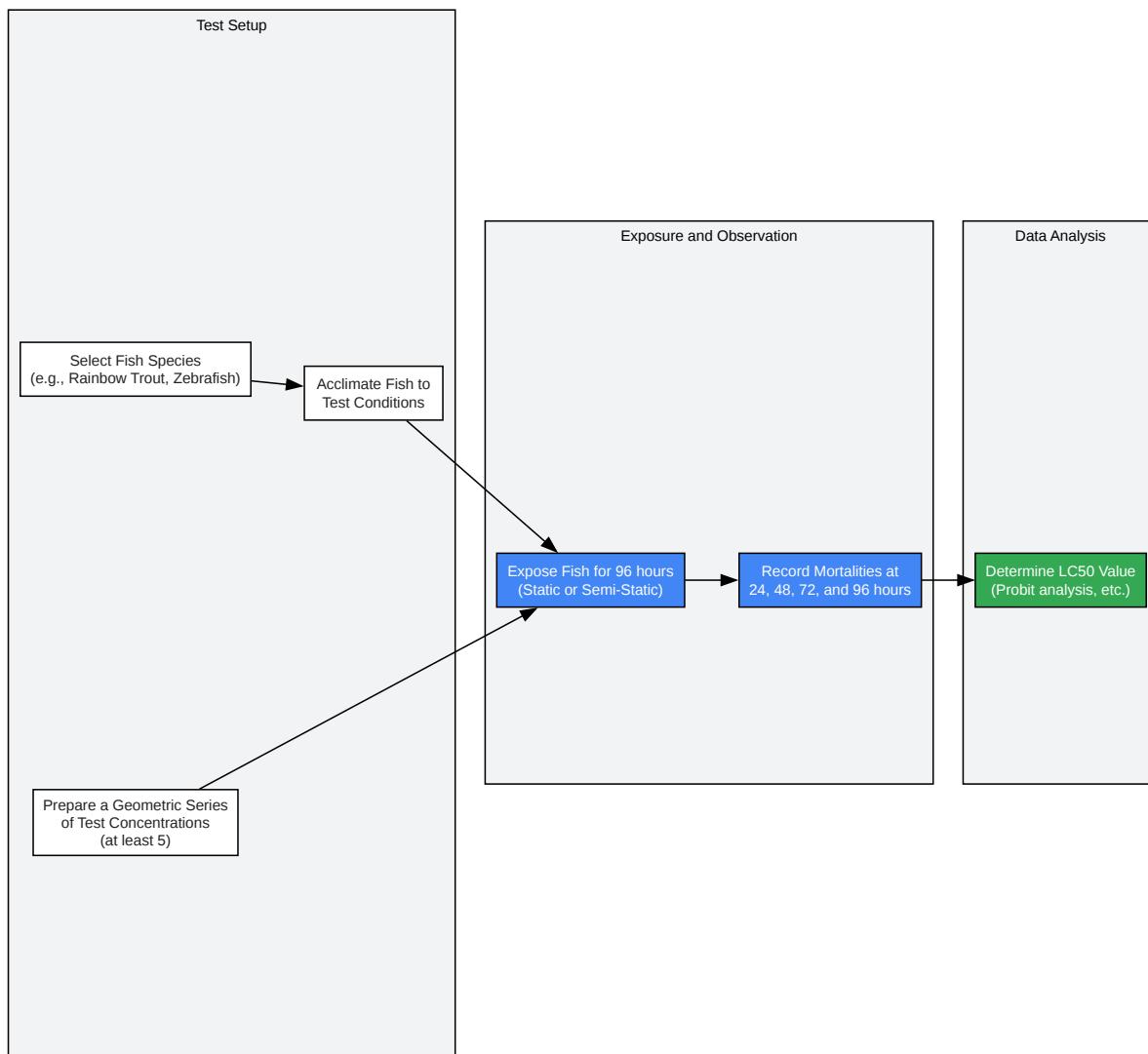
There is a significant lack of publicly available data on the terrestrial ecotoxicity of these fluorinated ethanes. General statements suggest that HFCs are not very toxic to terrestrial plants[7]. Due to their high volatility, significant exposure to soil organisms is considered unlikely.

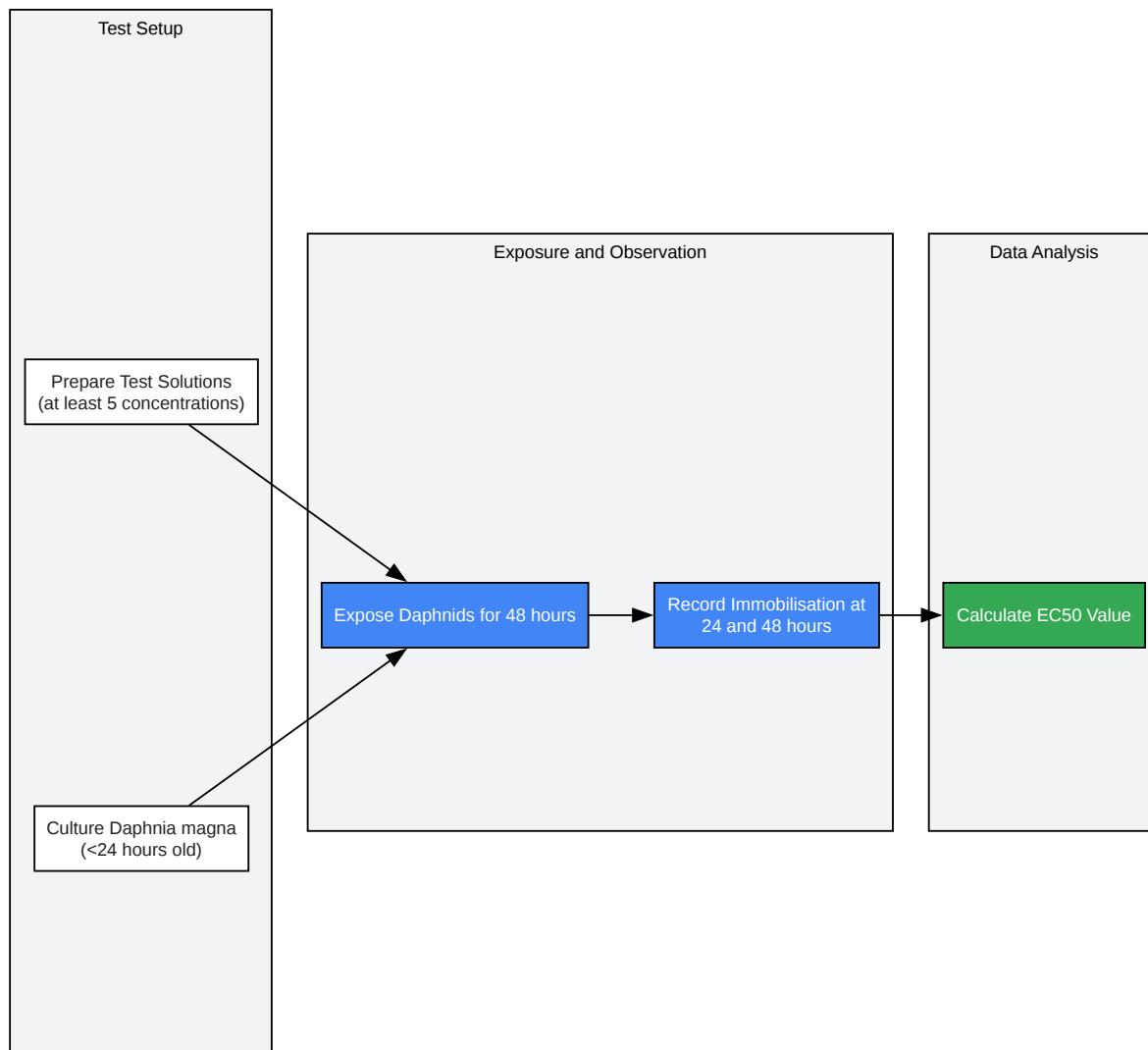
Experimental Protocols

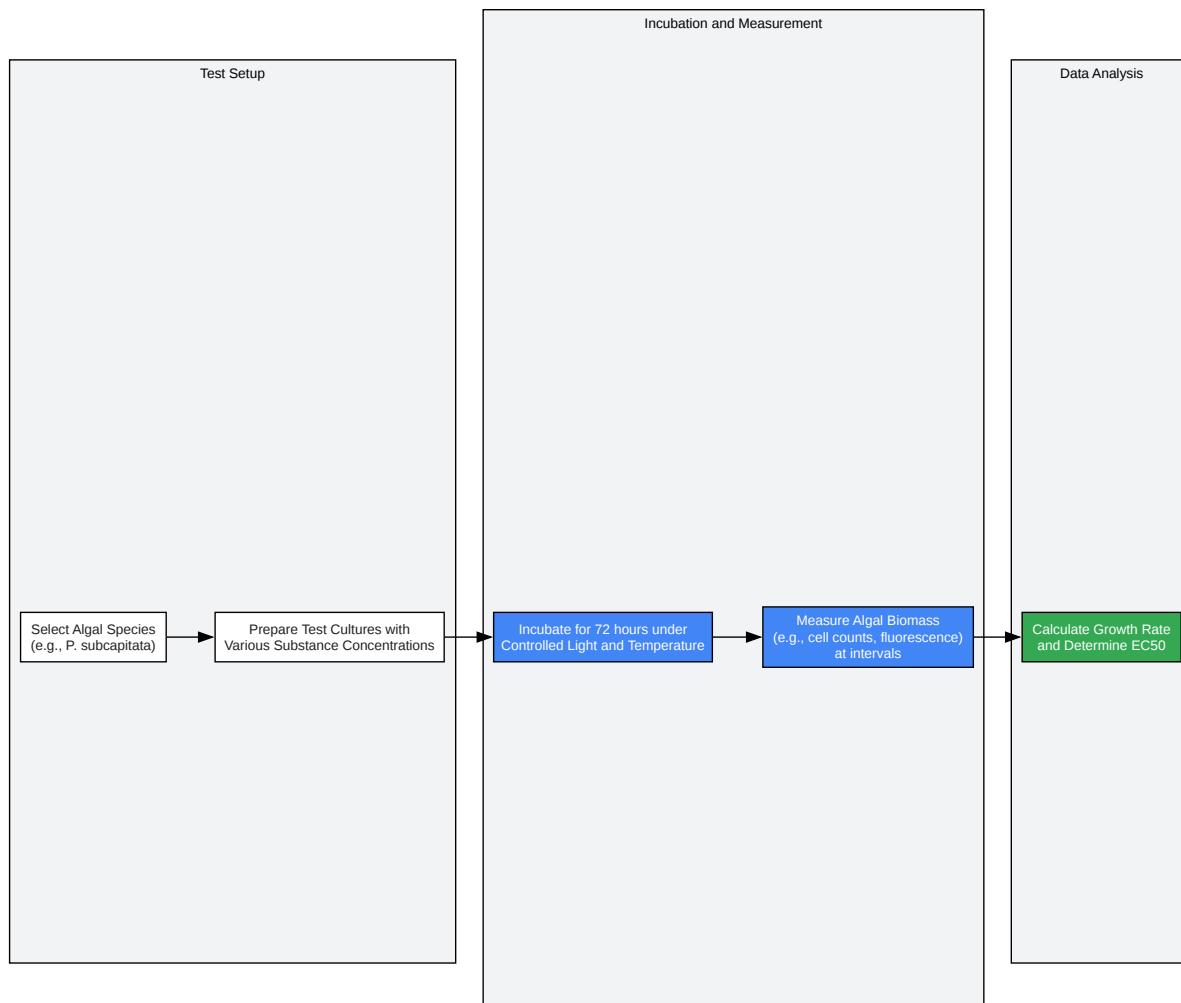
The aquatic ecotoxicity data presented in this guide are typically generated following standardized test guidelines from the Organisation for Economic Co-operation and Development (OECD).

OECD 203: Fish, Acute Toxicity Test

This test evaluates the acute lethal toxicity of a substance to fish.







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. JACC Report 45 - 1,1-Difluoroethane (HFC-152a) - ECETOC [ecetoc.org]
- 2. ecetoc.org [ecetoc.org]
- 3. srf.com [srf.com]
- 4. hoshizaki.com [hoshizaki.com]
- 5. unitedwire.com [unitedwire.com]
- 6. hudsontech.com [hudsontech.com]
- 7. Biodegradation and ecotoxicity of HFCs and HCFCs - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Ecotoxicity of Fluorinated Ethanes: A Comparative Analysis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1584508#ecotoxicity-comparison-of-fluorinated-ethanes]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com